

Benzyltriethylammonium chloride chemical structure and CAS number

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Compound of Interest

Compound Name: *Benzenemethanaminium, N,N,N-triethyl-*

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Benzyltriethylammonium Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzyltriethylammonium chloride (BTEAC), a quaternary ammonium salt, is a prominent phase-transfer catalyst (PTC) utilized across a spectrum of organic syntheses. Its amphiphilic nature enables the transport of reactants across immiscible phase boundaries, thereby accelerating reaction rates and enhancing product yields. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key applications of BTEAC, with a focus on its role in nucleophilic substitution reactions. Detailed experimental protocols for its synthesis and its application in representative reactions are presented, alongside a comparative analysis of its catalytic performance.

Chemical Structure and Identification

Benzyltriethylammonium chloride is a quaternary ammonium compound characterized by a central nitrogen atom covalently bonded to three ethyl groups and one benzyl group. This cationic structure is balanced by a chloride anion.

Chemical Structure:

 Chemical structure of Benzyltriethylammonium chloride

CAS Number: 56-37-1[1]

Molecular Formula: C₁₃H₂₂ClN

Molecular Weight: 227.77 g/mol [1]

Synonyms: TEBAC, BTEAC, N,N,N-Triethyl-N-benzylammonium chloride[1]

Physicochemical Properties

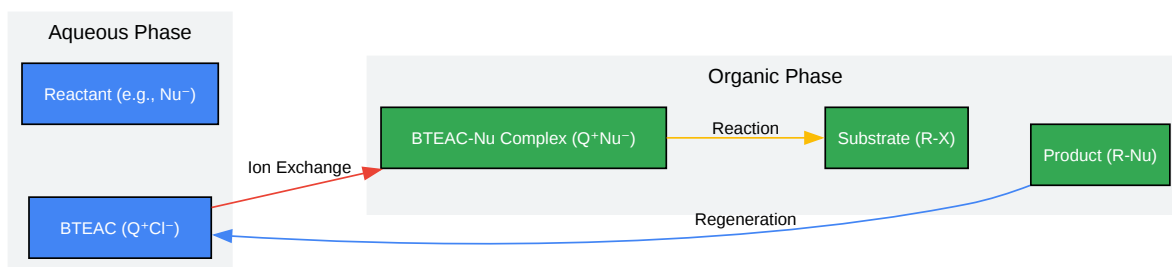
BTEAC is a white to off-white crystalline solid that is hygroscopic in nature. It exhibits solubility in polar solvents such as water, ethanol, and methanol.[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Melting Point	190-192 °C (decomposes)	--INVALID-LINK--
Solubility in Water	700 g/L (20 °C)	--INVALID-LINK--
Appearance	White to off-white crystalline powder	[1]
Purity	≥98.0%	--INVALID-LINK--

Mechanism of Action: Phase-Transfer Catalysis

The primary utility of benzyltriethylammonium chloride in organic synthesis stems from its function as a phase-transfer catalyst.[2] In a biphasic system, typically an aqueous and an organic phase, the reactants are often segregated due to their differing solubilities. BTEAC facilitates the reaction by transporting the aqueous-phase reactant (usually an anion) into the organic phase where the substrate resides.

The catalytic cycle can be visualized as follows:



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Phase-Transfer Catalysis Cycle of BTEAC

The lipophilic benzyl and ethyl groups of the BTEAC cation (Q⁺) allow it to be soluble in the organic phase, while its positive charge enables it to pair with the nucleophilic anion (Nu⁻) from the aqueous phase. This ion pair (Q⁺Nu⁻) then migrates into the organic phase, where the "naked" and highly reactive nucleophile attacks the organic substrate (R-X) to form the product (R-Nu). The BTEAC cation then returns to the aqueous phase to repeat the cycle.

Applications in Organic Synthesis

Benzyltriethylammonium chloride is a versatile catalyst for a variety of organic transformations, most notably nucleophilic substitution reactions such as O-alkylation, N-alkylation, and C-alkylation.

Williamson Ether Synthesis

The Williamson ether synthesis is a classic example of a reaction that benefits significantly from phase-transfer catalysis. The reaction of an alcohol or phenol with an alkyl halide to form an ether is often hindered by the low solubility of the alkoxide in the organic solvent. BTEAC effectively transports the alkoxide from the aqueous or solid phase into the organic phase.

Comparative Performance in the Synthesis of Benzyl Ethers:

While specific comparative tables for BTEAC against other catalysts in a single publication are scarce, the literature suggests that the choice of catalyst and reaction conditions significantly

impacts yield and reaction time. For instance, in the benzylation of alcohols, reaction conditions are critical for achieving high yields.

Substrate	Alkylating Agent	Catalyst	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
Benzyl alcohol	Allyl bromide	KOH (solid)	KOH	None	RT	4.5	96
Benzyl alcohol	Benzyl bromide	KOH (solid)	KOH	None	RT	35	81
Monoglyme	Benzyl chloride	2-benzylloxypyridine/MeOTf	MgO	Toluene	90	24	93
Roche ester	Benzyl chloride	2-benzylloxypyridine/MeOTf	MgO	Toluene	90	24	95

Note: This table is a compilation from multiple sources to illustrate typical reaction conditions and is not a direct comparative study.

Alkylation of Active Methylene Compounds

BTEAC is also highly effective in catalyzing the alkylation of compounds with active methylene groups, such as phenylacetonitrile.

Alkylation of Phenylacetonitrile:

A well-documented procedure involves the alkylation of phenylacetonitrile with ethyl bromide using BTEAC as the phase-transfer catalyst in the presence of concentrated aqueous sodium hydroxide. This method provides a high yield of 2-phenylbutyronitrile.^[3]

Substrate	Alkylating Agent	Catalyst	Base	Aqueous Phase	Organic Phase	Temp. (°C)	Time (h)	Yield (%)
Phenylacetone nitrile	Ethyl bromide	Benzyltriethylammonium chloride	50% NaOH	Water	Benzene (work-up)	28-35	2.5	78-84 ^[3]

Experimental Protocols

Synthesis of Benzyltriethylammonium Chloride

Several methods for the synthesis of benzyltriethylammonium chloride have been reported. A common and straightforward procedure involves the quaternization of triethylamine with benzyl chloride.

Procedure 1: Acetone as Solvent^[1]

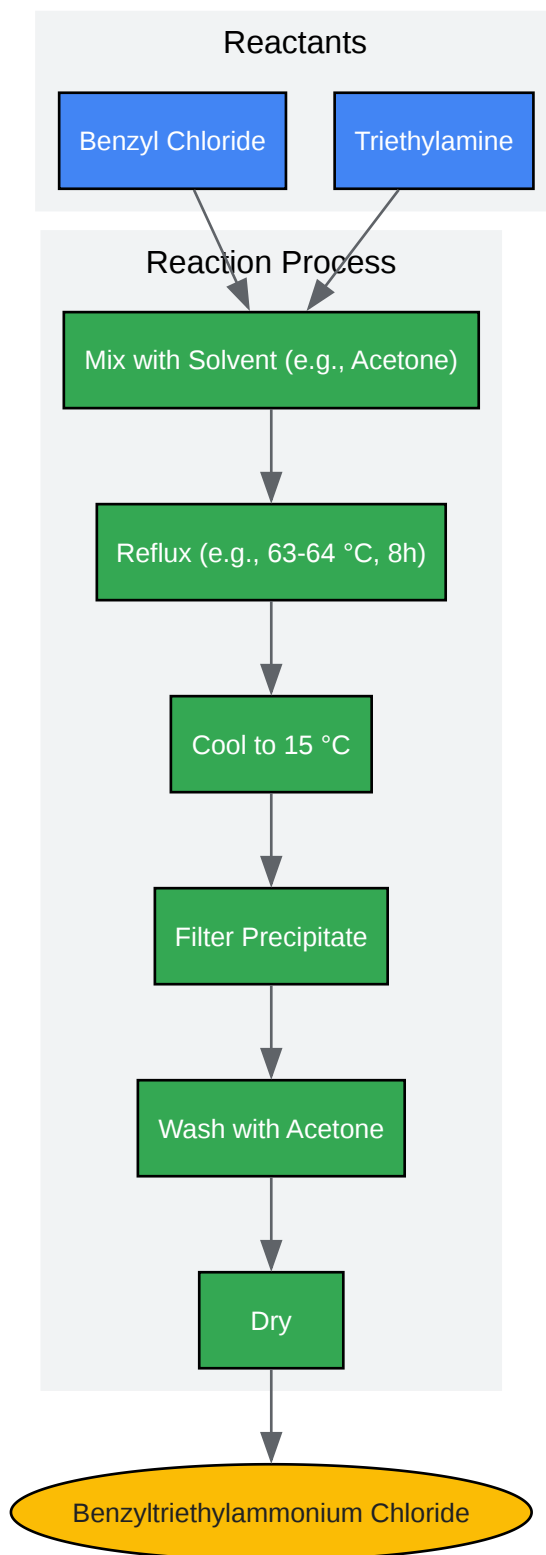
- To a reaction flask equipped with a reflux condenser, add benzyl chloride, triethylamine, and acetone.
- Reflux the mixture at 63-64 °C for 8 hours.
- Cool the reaction mixture to 15 °C.
- Filter the resulting solid precipitate.
- Wash the filter cake with acetone and dry to obtain benzyltriethylammonium chloride.
Expected Yield: ~68.9%

Procedure 2: Dichloroethane as Solvent

- In a reaction vessel, combine 25 g of triethylamine and 30 g of benzyl chloride in 120 g of dichloroethane.
- Reflux the mixture for 2 hours.

- Upon cooling, the product will precipitate. Isolate the solid by filtration. Expected Yield: 52.6 g

Synthesis Workflow:



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Synthesis of Benzyltriethylammonium Chloride

Application Protocol: O-Alkylation of 2-Naphthol

This protocol describes the benzylation of 2-naphthol using benzyl chloride with BTEAC as the phase-transfer catalyst.

- In a round-bottom flask, dissolve 2-naphthol in an appropriate organic solvent (e.g., dichloromethane).
- Add an aqueous solution of a strong base, such as 50% sodium hydroxide.
- Add a catalytic amount of benzyltriethylammonium chloride (typically 1-5 mol%).
- To the stirred biphasic mixture, add benzyl chloride dropwise at room temperature.
- Continue stirring vigorously at room temperature or with gentle heating until the reaction is complete (monitor by TLC).
- Separate the organic layer, wash with water, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain 2-(benzyloxy)naphthalene.

Conclusion

Benzyltriethylammonium chloride is an efficient and versatile phase-transfer catalyst with broad applicability in organic synthesis. Its ability to facilitate reactions between immiscible phases makes it a valuable tool for researchers and drug development professionals, enabling higher yields, milder reaction conditions, and often, simplified work-up procedures. The straightforward synthesis of BTEAC further enhances its appeal as a cost-effective catalytic option for a range of chemical transformations. The provided experimental protocols serve as a practical guide for the synthesis and application of this important quaternary ammonium salt.

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